

how to handle MM 77 dihydrochloride powder safely

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Compound of Interest

Compound Name: MM 77 dihydrochloride

Cat. No.: B560214

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Technical Support Center: MM 77 Dihydrochloride

This technical support center provides essential information for the safe handling and use of **MM 77 dihydrochloride** powder in a research setting.

Frequently Asked Questions (FAQs)

Q1: What personal protective equipment (PPE) is required when handling **MM 77 dihydrochloride** powder?

A1: To ensure safety, it is crucial to use the following personal protective equipment (PPE):

- **Respiratory Protection:** For operations where dust may be generated, a NIOSH (US) or CEN (EU) approved full-face particle respirator (type N99/P2) or a full-face supplied-air respirator is recommended.[\[1\]](#)
- **Hand Protection:** Handle with compatible chemical-resistant gloves. Always inspect gloves before use and dispose of them properly after handling the compound.[\[1\]](#)
- **Eye Protection:** Use safety glasses with side-shields or chemical safety goggles that are approved under government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)

- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact. The type of body protection should be chosen based on the concentration and amount of the substance being handled at the specific workplace.[1]

Q2: What are the proper procedures for handling **MM 77 dihydrochloride** powder?

A2: Adhere to the following procedures for safe handling:

- Avoid dust formation.[1]
- Do not breathe in dust, vapors, mist, or gas.[1]
- Prevent contact with skin, eyes, and clothing.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from ignition sources.[1]

Q3: How should I store **MM 77 dihydrochloride** powder?

A3: Proper storage is essential for maintaining the stability and integrity of the compound:

- Short-term storage: 2-8°C.[1]
- Long-term storage: -20°C.[1][2][3]
- Keep the container tightly closed in a dry and well-ventilated place.[1]
- For solutions in solvent, store at -80°C for up to two years.[2]

Q4: What should I do in case of accidental exposure or spillage?

A4: In the event of an accident, follow these first-aid and cleanup procedures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1]

- Skin Contact: Immediately flush the affected area with plenty of water. Remove contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[\[1\]](#)
- Spillage: Wear appropriate PPE. Avoid creating dust. Carefully sweep or scoop up the spilled powder and place it in a suitable, closed container for disposal.[\[1\]](#) Do not let the product enter drains.[\[1\]](#)

Troubleshooting Guide

Issue: The **MM 77 dihydrochloride** powder is not dissolving.

- Solution 1: Choose the appropriate solvent. **MM 77 dihydrochloride** is soluble in DMSO (up to 75 mM).[\[4\]](#)[\[5\]](#) Water solubility information is not readily available, and it may be poorly soluble in aqueous solutions.
- Solution 2: Gentle warming and sonication. Gentle warming of the solution or brief sonication can aid in dissolution. However, be cautious about the potential for degradation with excessive heat. Always refer to the product information sheet for any temperature sensitivities.
- Solution 3: Prepare a stock solution in an organic solvent. For most biological experiments, it is advisable to prepare a concentrated stock solution in a suitable organic solvent like DMSO and then dilute it further in the aqueous experimental medium.

Issue: I observed discoloration or degradation of the powder.

- Solution 1: Verify storage conditions. Ensure that the compound has been stored according to the recommended guidelines (-20°C for long-term storage).[\[1\]](#)[\[2\]](#)[\[3\]](#) Improper storage can lead to degradation.

- Solution 2: Check for contamination. The vial may have been contaminated. Use fresh, unopened vials for critical experiments if possible.
- Solution 3: Protect from light and moisture. Although not explicitly stated in the available resources, it is good practice to protect chemical compounds from light and moisture, which can contribute to degradation.

Data Presentation

Property	Value	Source
Molecular Formula	C19H29Cl2N3O3	[3]
Molecular Weight	418.36 g/mol	[3]
Appearance	White to off-white powder	[4]
Purity	>97%	[1]
Solubility	Soluble in DMSO to 75 mM	[4][5]
Short-Term Storage	2-8°C	[1]
Long-Term Storage (Powder)	-20°C	[1][2][3]
Storage in Solvent	-80°C (for up to 2 years)	[2]

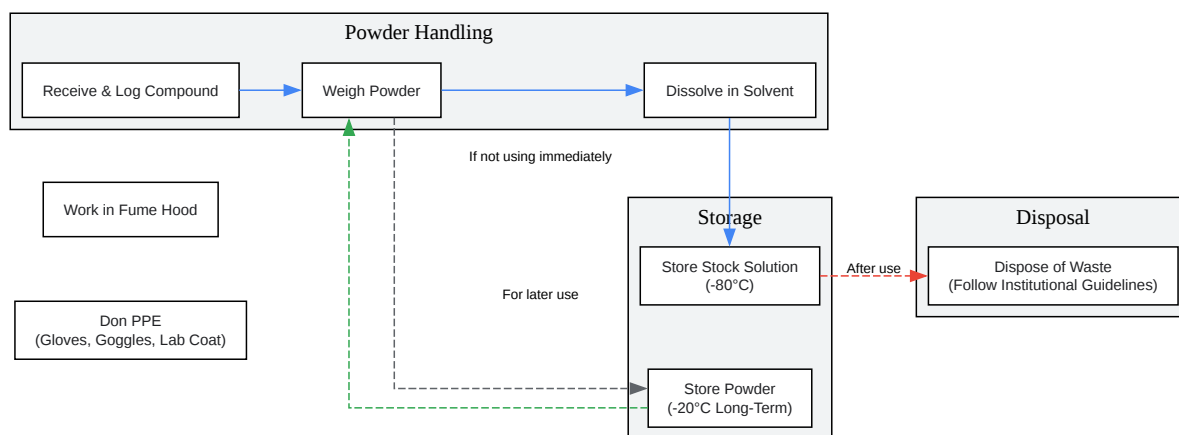
Experimental Protocols

Protocol: Weighing and Preparing a Stock Solution of **MM 77 Dihydrochloride**

- Preparation:
 - Put on all required personal protective equipment (lab coat, gloves, safety glasses).
 - Perform all work in a certified chemical fume hood.
 - Ensure a calibrated analytical balance is available and clean.
 - Have the appropriate solvent (e.g., DMSO) and microcentrifuge tubes or vials ready.
- Weighing the Powder:

- Before opening, centrifuge the vial briefly to ensure all the powder is at the bottom.^{[2][3]}
- Carefully open the vial inside the fume hood.
- Use a clean, anti-static spatula to weigh the desired amount of **MM 77 dihydrochloride** powder onto weighing paper or directly into a tared microcentrifuge tube.
- Avoid generating dust. If any powder is spilled, clean it up immediately following the spillage procedure.
- Close the primary container tightly after weighing.
- Preparing the Stock Solution:
 - Add the appropriate volume of solvent (e.g., DMSO) to the weighed powder to achieve the desired stock concentration.
 - Cap the tube or vial securely.
 - Vortex or sonicate gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
 - If necessary, sterile filter the stock solution using a syringe filter compatible with the solvent.
- Storage of the Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term stability.^[2]

Mandatory Visualization



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Safe handling workflow for **MM 77 dihydrochloride** powder.

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